

3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide

basic properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide
CAS No.:	62553-86-0
Cat. No.:	B1592239

[Get Quote](#)

An In-Depth Technical Guide to **3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide**

Introduction

3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide is a specialized organic compound belonging to the naphthamide class. These molecules are characterized by a naphthalene core linked to an amide group. While structurally similar to Naphthol AS-type compounds, which are widely used as coupling components in the synthesis of azo dyes and pigments, **3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide** is distinguished by the meta-position of the methoxy group on its N-phenyl ring. This structural nuance shifts its properties away from traditional dyeing applications and towards more specialized roles in biochemical and materials science research.

This guide provides a comprehensive overview of the core properties, synthesis, and key applications of **3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide**, offering a technical resource for researchers and drug development professionals. It is crucial to distinguish this

compound from its more common isomer, 3-Hydroxy-N-(2-methoxyphenyl)-2-naphthamide (Naphthol AS-OL), as their applications and physical properties differ significantly.

Core Physicochemical Properties

The fundamental characteristics of a compound dictate its behavior and suitability for various applications. This section details the known physicochemical properties of **3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide**.

Chemical Structure and Identifiers

The molecular identity of this compound is established by its structure and unique registry numbers.

Caption: Chemical structure of **3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide**.

Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	62553-86-0	[1]
Molecular Formula	C ₁₈ H ₁₅ NO ₃	[1][2]
PubChem CID	19379254	[2]

| MDL Number| MFCD15542703 |[1] |

Physical and Computed Properties

The physical state and thermodynamic properties are crucial for handling, formulation, and experimental design.

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	293.32 g/mol	[1][2]
Boiling Point	423.3 ± 30.0 °C at 760 mmHg	[1]
XLogP3	4.2	[2]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	4	[2]

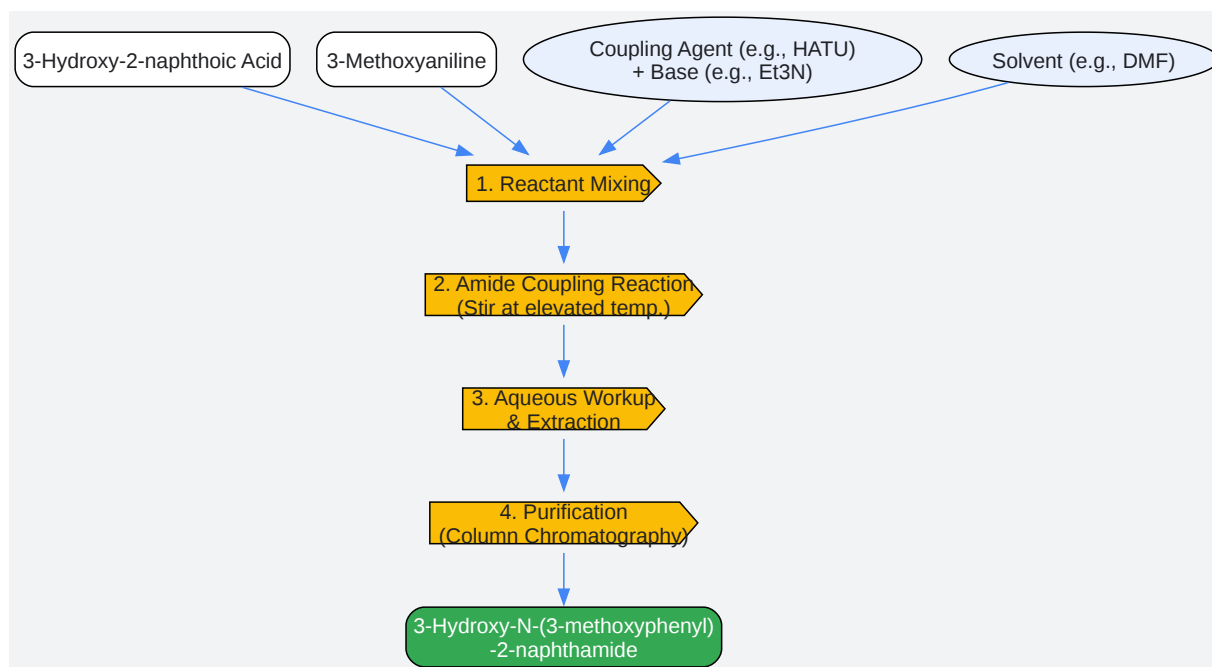
| Rotatable Bond Count| 4 |[2] |

Synthesis and Manufacturing

The synthesis of **3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide** typically follows a standard amide coupling (amidation) protocol. This involves the reaction of a carboxylic acid or its activated derivative with an amine.

General Synthetic Pathway

The principal route for synthesizing this compound is the condensation reaction between 3-Hydroxy-2-naphthoic acid and 3-methoxyaniline. To facilitate this reaction and achieve high yields, the carboxylic acid is often activated. This can be accomplished by converting it to an acyl chloride, or by using a peptide coupling agent such as HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) in the presence of a non-nucleophilic base.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide [myskinrecipes.com]

- [2. 3-Hydroxy-N-\(3-methoxyphenyl\)-2-naphthamide | C18H15NO3 | CID 19379254 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [3-Hydroxy-N-(3-methoxyphenyl)-2-naphthamide basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1592239/docs#3-hydroxy-n-3-methoxyphenyl-2-naphthamide-basic-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

